

Essential Safety and Logistical Information for Handling Rotundifolone

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Compound of Interest		
Compound Name:	Rotundifolone	
Cat. No.:	B1678437	Get Quote

For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This document provides crucial safety protocols, operational guidance, and disposal plans for **Rotundifolone**, ensuring laboratory safety and building trust through comprehensive information.

Personal Protective Equipment (PPE) and Safety Measures

When handling **Rotundifolone**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.



Protection Type	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side- shields or tightly fitting safety goggles.	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber).	Gloves must be inspected prior to use. Wash and dry hands after handling.
Protective clothing.	Should be appropriate for the potential for skin contact.	
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	If exposure limits are exceeded or irritation is experienced, a respirator may be necessary.

General Hygiene and Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- · Wash hands thoroughly after handling.
- Keep away from food, drink, and animal feeding stuffs.
- Ensure adequate ventilation in the workplace.

Emergency Procedures and First Aid

In case of accidental exposure to **Rotundifolone**, immediate action is critical.



Exposure Route	First Aid Measures	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	

Spill and Disposal Plan

Proper containment and disposal of **Rotundifolone** are necessary to prevent environmental contamination and ensure a safe laboratory environment.

Spill Containment:

- Ensure adequate ventilation.
- Wear appropriate PPE as detailed above.
- Absorb the spill with inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area with soap and water.

Disposal:

 Dispose of Rotundifolone and its containers in accordance with local, regional, and national regulations.



• Do not allow the chemical to enter drains or waterways.

Physicochemical and Toxicological Data

The following tables summarize key quantitative data for **Rotundifolone**.

Physical and Chemical Properties:

Property	Value	Source
Molecular Formula	C10H14O2	PubChem
Molecular Weight	166.22 g/mol	PubChem
Melting Point	27.5 °C	LookChem
Boiling Point	255.3 °C at 760 mmHg	LookChem
Density	1.112 g/cm ³	LookChem
Solubility	Soluble in water and ethanol.	PubChem

Toxicity Data:

Test	Species	Route	Value	Source
LD50 (Lethal Dose, 50%)	Rat	Oral	4090 mg/kg	RTECS
Aquatic Toxicity	Fish, Daphnia, Algae	-	No data available	ECHEMI[1]

Experimental Protocol: Acetic Acid-Induced Writhing Test in Mice

This protocol details a common method to evaluate the antinociceptive (pain-relieving) properties of **Rotundifolone**.[2][3]







Objective: To assess the analgesic effect of **Rotundifolone** by quantifying the reduction in writhing behavior in mice induced by an intraperitoneal injection of acetic acid.

Materials:

Rotundifolone

- Vehicle (e.g., 5% Tween 80 in saline)
- 0.6% Acetic Acid solution
- Male Swiss mice (20-25 g)
- Syringes and needles for oral and intraperitoneal administration
- Observation chambers

Procedure:

- Animal Acclimatization: House the mice in a controlled environment (22 ± 2 °C, 12-hour light/dark cycle) with free access to food and water for at least one week before the experiment.
- Grouping: Divide the mice into at least three groups: a control group, a positive control group (e.g., receiving a known analgesic like aspirin), and one or more test groups receiving different doses of **Rotundifolone**.
- Administration:
 - Administer the vehicle to the control group orally.
 - Administer the standard analgesic to the positive control group orally.
 - Administer Rotundifolone, dissolved in the vehicle, to the test groups orally.
- Induction of Writhing: Thirty minutes after the administration of the respective substances, inject 0.6% acetic acid (10 mL/kg) intraperitoneally into each mouse.

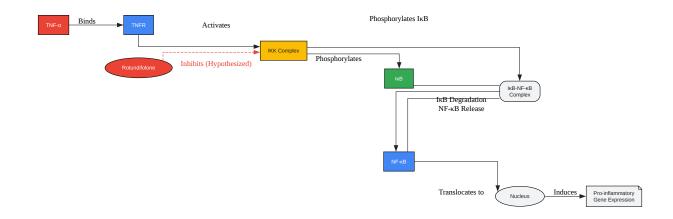


- Observation: Immediately after the acetic acid injection, place each mouse in an individual observation chamber and record the number of writhes (a characteristic stretching and constriction of the abdomen) for a period of 20-30 minutes.
- Data Analysis: Calculate the percentage of inhibition of writhing for each group compared to the control group using the following formula:
 - % Inhibition = [(Control Mean Treated Mean) / Control Mean] x 100
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test) to determine the significance of the results.

Hypothesized Signaling Pathway: Modulation of the NF-κB Pathway

Given the known anti-inflammatory properties of many natural monoterpenes, it is hypothesized that **Rotundifolone** may exert its effects through the modulation of the Nuclear Factor-kappa B (NF-кВ) signaling pathway. NF-кВ is a key transcription factor that regulates the expression of numerous pro-inflammatory genes. Inhibition of this pathway would lead to a reduction in the inflammatory response.





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Caption: Hypothesized mechanism of **Rotundifolone**'s anti-inflammatory action via inhibition of the NF-kB signaling pathway.

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